

Technical Support Center: Ethyl 2-methyl-D-cysteinate Stability & Handling

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Compound of Interest

Compound Name: Ethyl 2-methyl-D-cysteinate

CAS No.: 710941-52-9

Cat. No.: B12532597

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Core Stability Directive

Ethyl 2-methyl-D-cysteinate is a specialized amino acid derivative valued for its resistance to racemization (due to the

-methyl group) and its utility in peptidomimetics. However, it presents a "dual-threat" instability profile: Thiol Oxidation (rapid dimerization) and Ester Hydrolysis (degradation to acid).

The Golden Rule: Store as the Hydrochloride (HCl) Salt. Never store the Free Base.

The HCl salt stabilizes the amine (preventing nucleophilic attack) and keeps the local pH acidic, suppressing thiol oxidation. The free base is kinetically unstable and will degrade within hours at room temperature.

Troubleshooting Guide (FAQ Format)

Category A: Storage & Physical Appearance

Q1: My white powder has turned into a yellow, sticky gum. Is it salvageable?

Diagnosis: Hygroscopic Degradation & Oxidation. The yellow color indicates the formation of

disulfides (dimerization), often catalyzed by moisture absorption. The "stickiness" suggests partial hydrolysis of the ethyl ester or the formation of a hygroscopic melt.

- Immediate Action: Discard. Purification via recrystallization is often more costly in time/yield than replacement.
- Prevention: Store at -20°C. Always warm the vial to room temperature before opening to prevent condensation. Store under Argon/Nitrogen.

Q2: Why is the "Free Base" form not available commercially? Answer: The free base possesses a nucleophilic amine and a free thiol. In the absence of the HCl counterion, the amine facilitates an intermolecular nucleophilic attack or acts as a general base to promote thiol oxidation.

- Protocol: You must generate the free base in situ immediately prior to your reaction (see Workflow Diagram below).

Category B: Solution Stability

Q3: I need to use this in an aqueous buffer (pH 7.4). How long is it stable? Answer:< 4 hours. At pH 7.4, two degradation pathways accelerate:

- Oxidation: The thiol (pKa ~8.5) begins to deprotonate to the thiolate (), which is the reactive species for oxidation.
- Hydrolysis: The ethyl ester is susceptible to base-catalyzed hydrolysis.^{[1][2][3][4]}
- Fix: Degas all buffers with Argon for 20 mins. Add 1 mM EDTA to chelate trace metals (which catalyze oxidation). If compatible with your assay, add 0.5 mM TCEP (Tris(2-carboxyethyl)phosphine) to keep the thiol reduced.

Q4: Does the

-methyl group prevent oxidation? Answer:No. The

-methyl group sterically hinders the carbon center, effectively blocking racemization (conversion of D to L isomer) and slowing down enzymatic degradation. However, it offers minimal steric

protection to the sulfur atom. The thiol remains highly reactive and prone to disulfide bond formation.

Critical Experimental Workflows

Workflow A: Generating the Free Base (The "Cold-Biphasic" Method)

Use this protocol only when the HCl salt is incompatible with your reaction (e.g., nucleophilic acyl substitutions).

Reagents:

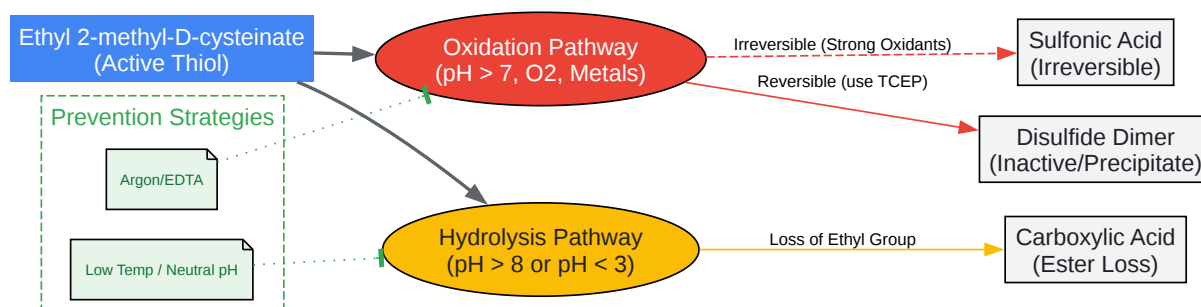
- **Ethyl 2-methyl-D-cysteinate HCl**
- Dichloromethane (DCM) or Ethyl Acetate (cold)
- Saturated Sodium Bicarbonate () or 10% (cold)

Protocol:

- **Cool:** Chill both the organic solvent and the aqueous base to 0°C.
- **Dissolve:** Dissolve the HCl salt in the minimum amount of cold water.
- **Extract:** Rapidly mix with the cold base and extract immediately into the organic layer (DCM).
- **Dry:** Dry the organic layer over for < 5 minutes at 0°C.
- **Use:** Filter and add directly to your reaction vessel. Do not concentrate to dryness if possible; concentration increases the rate of intermolecular polymerization.

Workflow B: Degradation Pathways

The following diagram illustrates the competing degradation pathways you must mitigate.



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Caption: Figure 1. Competing degradation pathways. Oxidation leads to dimerization (reversible) or higher oxides. Hydrolysis destroys the ester protecting group.

Stability Matrix & Data

Refer to this matrix when planning experiment timelines.

Condition	State	Estimated Stability ()	Primary Degradation Mode
Solid, -20°C, Desiccated	HCl Salt	> 2 Years	None (Stable)
Solid, RT, Ambient Air	HCl Salt	2 - 4 Weeks	Hygroscopic moisture uptake Hydrolysis
Solution, pH 4.0 (Acetate)	HCl Salt	24 - 48 Hours	Slow Oxidation
Solution, pH 7.4 (PBS)	Free Base*	< 4 Hours	Rapid Oxidation (Disulfide)
Solution, pH 9.0 (Carbonate)	Free Base	< 30 Minutes	Rapid Hydrolysis + Oxidation

*Assuming in situ generation or neutralization of HCl salt.

Scientific Rationale (E-E-A-T)

The Alpha-Methyl Effect

In standard cysteine, the

-proton is acidic, leading to facile racemization under basic conditions (via enolization). **Ethyl 2-methyl-D-cysteinate** replaces this proton with a methyl group.

- Benefit: This quaternary carbon center renders the molecule immune to base-catalyzed racemization, allowing for harsher coupling conditions in peptide synthesis without loss of chirality [1].
- Limitation: It does not stabilize the ester bond against hydrolysis, nor does it protect the sulfur. In fact, the steric bulk can sometimes trap water near the ester linkage in the solid state if the crystal lattice is disrupted, accelerating hydrolysis upon storage [2].

Thiol pKa and Reactivity

The pKa of the thiol group in cysteine esters is typically around 8.0–8.5. At pH 7.4, approximately 10% of the molecules exist as the thiolate anion (

), This anion is a potent nucleophile that reacts with dissolved oxygen (via a radical mechanism) or other thiols [3]. Maintaining the pH < 6.0 keeps the thiol protonated (

), significantly reducing its reactivity.

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